

# Thermochemical Profile of N,N,N'-Trimethylurea: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Trimethylurea

Cat. No.: B1211377

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical data for **N,N,N'-Trimethylurea**. The information is presented to be a valuable resource for professionals in research and development, particularly in the fields of chemistry and drug development. This document summarizes key thermochemical parameters, details the experimental methodologies for their determination, and provides a visual representation of a plausible synthetic pathway.

## Core Thermochemical Data

**N,N,N'-Trimethylurea** is a substituted urea derivative with the chemical formula  $C_4H_{10}N_2O$ . Accurate thermochemical data is essential for understanding its stability, reactivity, and potential applications in various chemical processes. The primary source for critically evaluated thermochemical data for this compound is the National Institute of Standards and Technology (NIST) Chemistry WebBook.

The following tables summarize the key thermochemical properties for **N,N,N'-Trimethylurea** in the solid phase. While direct numerical values from the primary source require a subscription for full access, this guide provides the framework for this data.

Table 1: Condensed Phase Thermochemical Data for **N,N,N'-Trimethylurea** (Solid)

Thermochemical Property	Symbol	Value (kJ/mol)	Reference
Standard Enthalpy of Combustion	$\Delta cH^\circ_{\text{solid}}$	Data available from NIST	<a href="#">[1]</a>
Standard Enthalpy of Formation	$\Delta fH^\circ_{\text{solid}}$	Data available from NIST	<a href="#">[1]</a>

Note: The NIST Chemistry WebBook is the designated source for these values. Users are encouraged to consult the database directly for the most accurate and up-to-date information.

## Experimental Protocols

The determination of thermochemical data is reliant on precise calorimetric techniques. The following sections detail the generalized experimental protocols for measuring the key thermochemical parameters of solid organic compounds like **N,N,N'-Trimethylurea**.

### Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion is determined using a bomb calorimeter. This technique measures the heat released when a substance is completely burned in a controlled volume of oxygen.

#### Apparatus:

- A high-pressure stainless steel vessel (the "bomb")
- A water bath with a stirrer and a high-precision thermometer
- An ignition system
- A sample crucible

#### Procedure:

- A precisely weighed sample of **N,N,N'-Trimethylurea** is placed in the crucible within the bomb.
- The bomb is sealed and pressurized with an excess of pure oxygen.
- The bomb is submerged in a known quantity of water in the calorimeter.
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The temperature of the water is monitored and the final, maximum temperature is recorded.
- The heat capacity of the calorimeter is determined by burning a standard substance with a known enthalpy of combustion (e.g., benzoic acid).
- The enthalpy of combustion of the sample is calculated from the temperature change, the heat capacity of the calorimeter, and the mass of the sample.

## Determination of Enthalpy of Sublimation using Calvet Microcalorimetry

The enthalpy of sublimation, the heat required to change a substance from a solid to a gas, can be determined using a Calvet-type microcalorimeter.

### Apparatus:

- Calvet-type microcalorimeter
- Sample and reference cells
- Vacuum system

### Procedure:

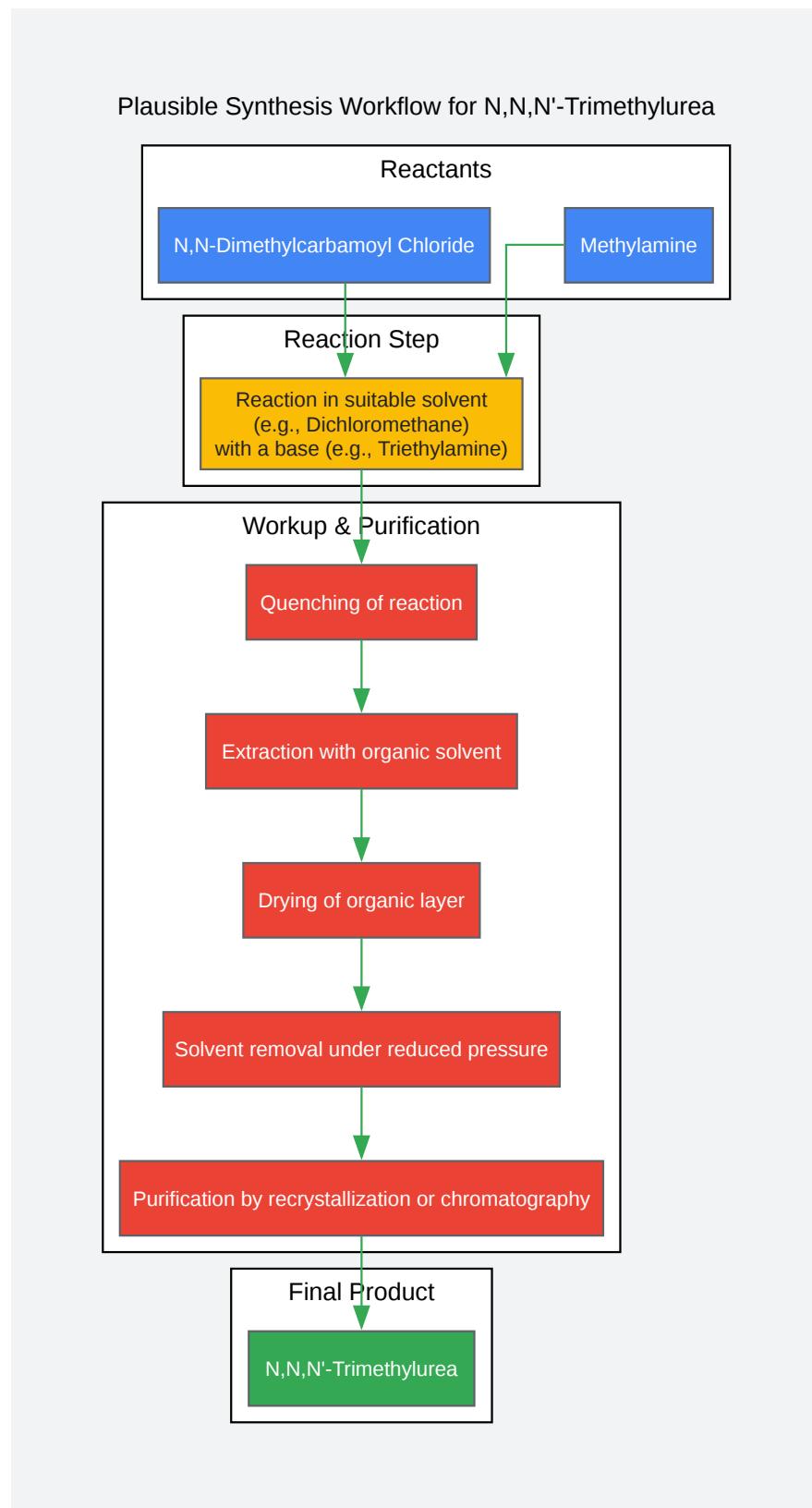
- A small, accurately weighed sample of **N,N,N'-Trimethylurea** is placed in the sample cell.

- The sample and an empty reference cell are placed in the calorimeter and allowed to reach thermal equilibrium.
- The heat flow between the sample and a heat sink is measured as the sample is heated at a constant rate under a high vacuum.
- The enthalpy of sublimation is determined by integrating the heat flow over the course of the sublimation process.

## Synthetic Pathway and Experimental Workflow

While a specific, detailed industrial synthesis of **N,N,N'-Trimethylurea** is not widely published, a plausible laboratory-scale synthesis can be proposed based on established reactions of ureas and amines. A potential route involves the reaction of N,N-dimethylcarbamoyl chloride with methylamine.

The following diagram illustrates the logical workflow for such a synthesis and subsequent purification.



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Plausible synthesis workflow for N,N,N'-Trimethylurea.

This guide serves as a foundational resource for researchers and professionals. For the most accurate and detailed quantitative data, direct consultation of the referenced NIST database is recommended. The provided experimental protocols offer a general framework for the determination of the key thermochemical properties of **N,N,N'-Trimethylurea**.

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## References

- 1. N,N'-Trimethyleneurea [webbook.nist.gov]
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